

Proper Disposal of Lithospermic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Lithospermic Acid*

Cat. No.: *B1674889*

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For Immediate Implementation: This document provides comprehensive guidance on the safe and compliant disposal of **Lithospermic Acid**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

While **Lithospermic Acid** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, adherence to proper disposal protocols for all laboratory chemicals is a critical component of responsible research and development.^{[1][2]}

Summary of Safety and Handling Information

For quick reference, the following table summarizes key logistical and safety data for **Lithospermic Acid**.

Parameter	Information	Source
GHS Classification	Not a hazardous substance or mixture	[1][2]
CAS Number	28831-65-4	[2]
Molecular Formula	C27H22O12	[1]
Molecular Weight	538.46 g/mol	[1]
Appearance	Solid	[1]
Storage Temperature	-20°C, protect from light	[1]
Recommended Solvents	DMSO, Pyridine, Methanol, Ethanol	[3]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

Step-by-Step Disposal Protocol for Lithospermic Acid

This protocol outlines the necessary steps for the disposal of pure **Lithospermic Acid** and solutions containing **Lithospermic Acid**.

Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Disposal of Solid Lithospermic Acid

For the disposal of solid, unadulterated **Lithospermic Acid**:

- **Containerization:** Place the solid **Lithospermic Acid** in a clearly labeled, sealed container. The label should include the name of the chemical and indicate that it is non-hazardous waste.
- **Waste Stream:** Dispose of the container in the designated non-hazardous solid chemical waste stream, in accordance with your institution's specific waste management policies.

Disposal of Lithospermic Acid Solutions

For the disposal of solutions containing **Lithospermic Acid**:

- **Solvent Check:** Identify the solvent used to dissolve the **Lithospermic Acid**. The disposal method will be determined by the hazards associated with the solvent.
- **Aqueous Solutions:** If **Lithospermic Acid** is dissolved in a non-hazardous aqueous buffer, the solution can typically be disposed of down the drain with copious amounts of water, provided this is permitted by local regulations and your institution's environmental health and safety (EHS) department.
- **Organic Solvent Solutions:** If **Lithospermic Acid** is dissolved in a flammable or otherwise hazardous organic solvent (e.g., Methanol, Ethanol, DMSO), the solution must be collected as hazardous chemical waste.
 - **Containerization:** Collect the solution in a properly labeled, sealed, and compatible waste container. The label must clearly indicate all chemical constituents and their approximate concentrations.
 - **Waste Collection:** Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed chemical waste disposal contractor.

Decontamination of Glassware and Equipment

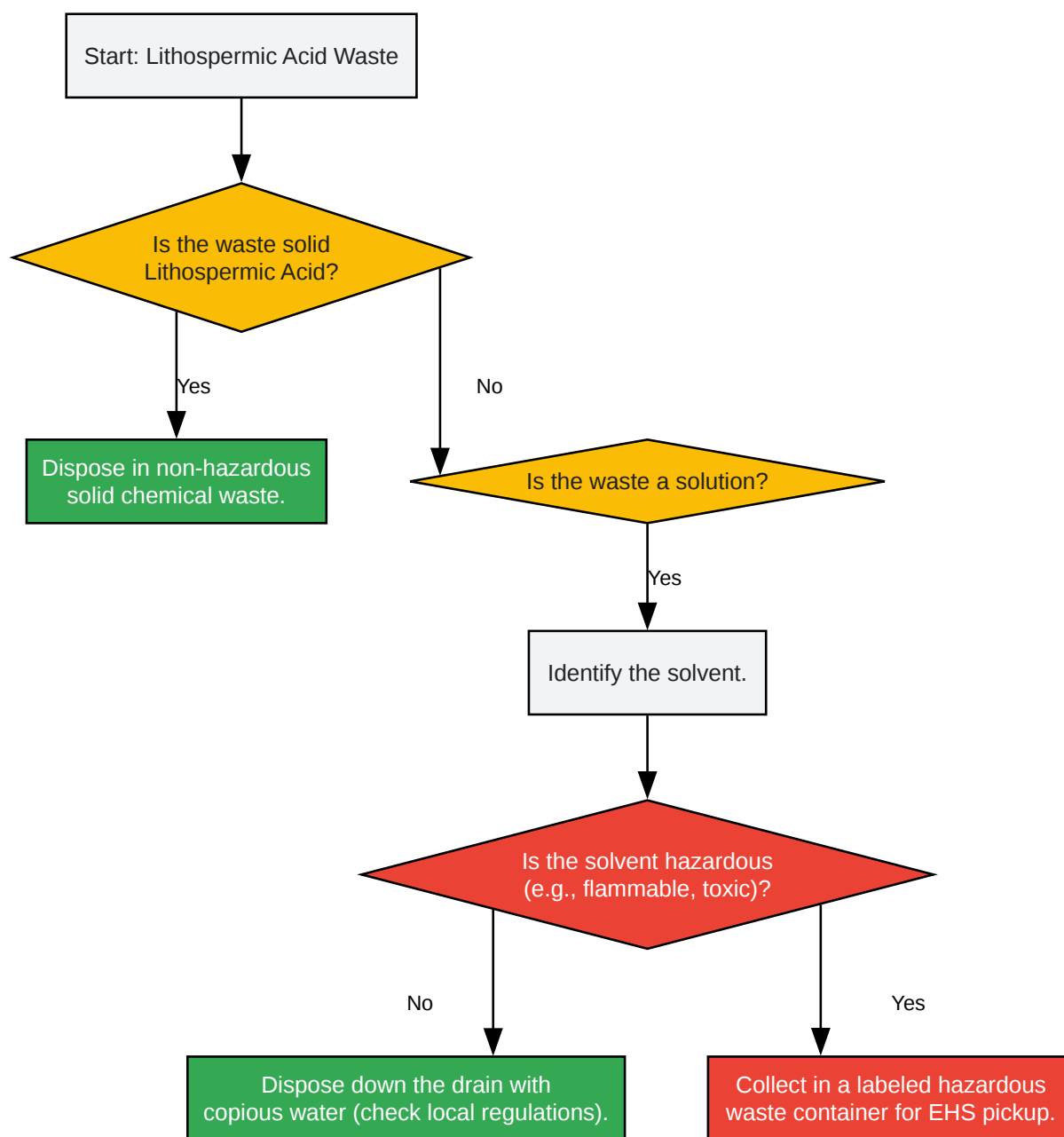
All glassware and equipment that have come into contact with **Lithospermic Acid** must be decontaminated prior to reuse or disposal.

- **Initial Rinse:** Rinse the glassware or equipment with a suitable solvent (e.g., ethanol or acetone) to remove any residual **Lithospermic Acid**. Collect this initial rinsate as chemical waste, following the procedures for organic solvent solutions.

- Washing: Wash the rinsed items with soap and water.
- Final Rinse: Perform a final rinse with deionized water.
- Drying: Allow the glassware and equipment to air dry or use an appropriate drying oven.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Lithospermic Acid**.



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Caption: Disposal decision workflow for **Lithospermic Acid**.

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References

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